

Safeguarding Your Laboratory: Proper Disposal Procedures for Carbanilide

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Compound of Interest

Compound Name: Carbanilide

Cat. No.: B493258

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For researchers, scientists, and professionals in drug development, ensuring a safe laboratory environment is paramount. The proper handling and disposal of chemicals like **carbanilide**, a diphenylurea compound, are critical components of laboratory safety. This guide provides essential, step-by-step procedures for the safe disposal of **carbanilide**, alongside key safety and logistical information to foster a culture of safety and compliance in your laboratory.

Chemical and Physical Properties of Carbanilide

A thorough understanding of a chemical's properties is the first step toward safe handling and disposal. **Carbanilide** is a stable, solid compound under normal conditions.

Property	Value	Citations
CAS Number	102-07-8	[1][2]
Molecular Formula	C13H12N2O	[1]
Molecular Weight	212.25 g/mol	[1][2]
Appearance	White to off-white solid	[3]
Melting Point	232 - 238 °C (449.6 - 460.4 °F)	[3]
Boiling Point	260 - 262 °C (500 - 503.6 °F)	[3]
Solubility	Sparingly soluble in water (0.15 g/L), alcohol, acetone, and chloroform. Moderately soluble in pyridine (69.0 g/L).	[1][2]
Incompatible Materials	Strong oxidizing agents, strong acids, strong bases.	[3][4]

Carbanilide Disposal Protocol

Adherence to proper disposal protocols is crucial to prevent environmental contamination and ensure regulatory compliance. **Carbanilide** waste is considered hazardous and must be disposed of accordingly.

Step-by-Step Disposal Procedure:

- Waste Collection:
 - Collect waste **carbanilide** in a designated, sealable, and compatible waste container.
 - Ensure the container is clearly labeled as "Hazardous Waste" and includes the chemical name "**Carbanilide**." [5]
 - Attach a completed dangerous waste label to the container as soon as the first waste is added. [5]
- Storage of Waste:

- Store the waste container in a cool, dry, and well-ventilated area.
- Keep the container tightly closed and segregated from incompatible materials such as strong oxidizing agents.[5][6]
- Final Disposal:
 - Dispose of the contents and container through an approved and licensed chemical destruction plant or a registered hazardous waste disposal facility.[6][7]
 - Controlled incineration with flue gas scrubbing is a possible disposal method.[6]
 - Crucially, do not discharge **carbanilide** waste into sewer systems or drains.[6]
- Container Decontamination:
 - Empty containers can be triple-rinsed (or the equivalent) and offered for recycling or reconditioning.
 - Alternatively, puncture the packaging to render it unusable for other purposes before disposing of it in a sanitary landfill.[6]

Experimental Workflow for Spill Cleanup

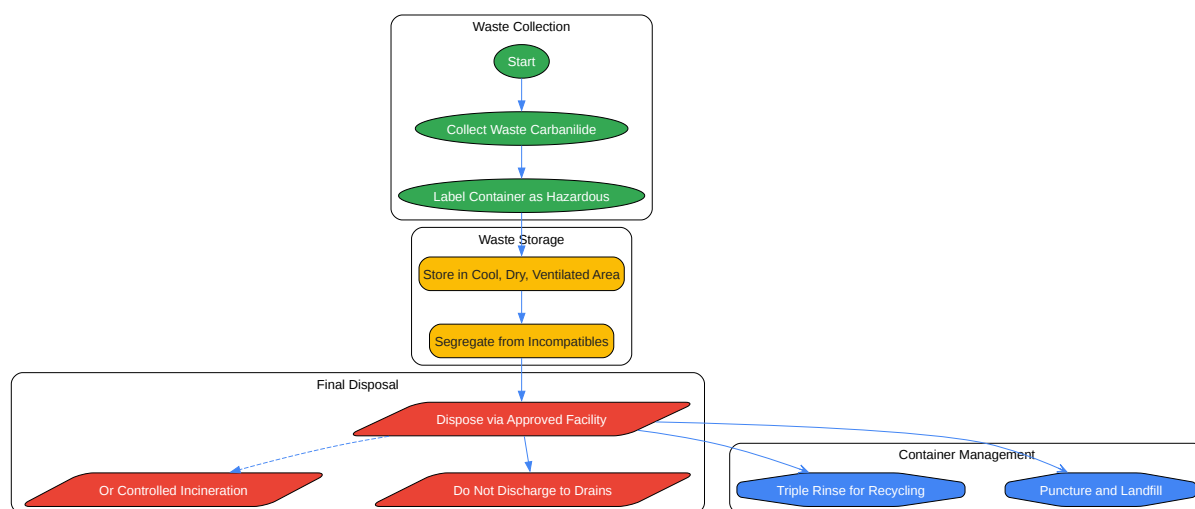
In the event of a **carbanilide** spill, immediate and appropriate action is necessary to mitigate exposure and contamination.

Small Spill Cleanup Protocol:

- Ensure Safety:
 - Immediately remove all sources of ignition from the area.[2]
 - Wear appropriate personal protective equipment (PPE), including chemical safety goggles, nitrile gloves, and a lab coat.[5]
- Containment and Cleanup:
 - Dampen the spilled solid material with acetone to prevent dust formation.[2]

- Carefully transfer the dampened **carbanilide** into a suitable, sealable container for disposal.[\[2\]](#)
- Use absorbent paper dampened with acetone to clean up any remaining residue.[\[2\]](#)
- Decontamination and Disposal:
 - Seal the contaminated clothing and absorbent paper in a vapor-tight plastic bag for eventual disposal as hazardous waste.[\[2\]](#)
 - Wash the contaminated surfaces first with acetone and then with a soap and water solution.[\[8\]](#)
 - Do not re-enter the contaminated area until it has been verified as properly cleaned by a safety officer.[\[8\]](#)

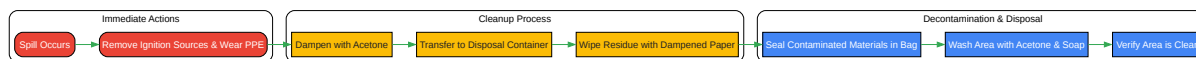
Diagram of **Carbanilide** Disposal Workflow



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Caption: A flowchart illustrating the proper workflow for **carbanilide** waste disposal.

Diagram of **Carbanilide** Spill Cleanup Procedure



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Caption: A step-by-step procedure for the safe cleanup of a **carbanilide** spill.

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References

- 1. Carbanilide [drugfuture.com]
- 2. Carbanilide | C₁₃H₁₂N₂O | CID 7595 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.com [fishersci.com]
- 4. assets.thermofisher.cn [assets.thermofisher.cn]
- 5. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 6. zycz.cato-chem.com [zycz.cato-chem.com]
- 7. fishersci.com [fishersci.com]
- 8. 1,3-DIPHENYLUREA | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
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